

# Quantification of $\alpha$ -Cyclocitral in Plant Tissues: Application Notes and Protocols

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## Compound of Interest

Compound Name: *alpha-Cyclocitral*

CAS No.: 432-24-6

Cat. No.: B021970

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## Introduction

**Alpha-cyclocitral**, a volatile apocarotenoid, is a significant signaling molecule in plants, playing a crucial role in responses to various environmental stresses. It is derived from the oxidative cleavage of carotenoids, particularly  $\beta$ -carotene. The quantification of  $\alpha$ -cyclocitral in plant tissues is essential for understanding plant stress physiology, metabolic pathways, and for the discovery of novel bioactive compounds with potential applications in agriculture and medicine. These application notes provide detailed protocols for the extraction, and quantification of  $\alpha$ -cyclocitral in plant tissues, primarily utilizing gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) techniques.

## Biosynthesis of $\alpha$ -Cyclocitral

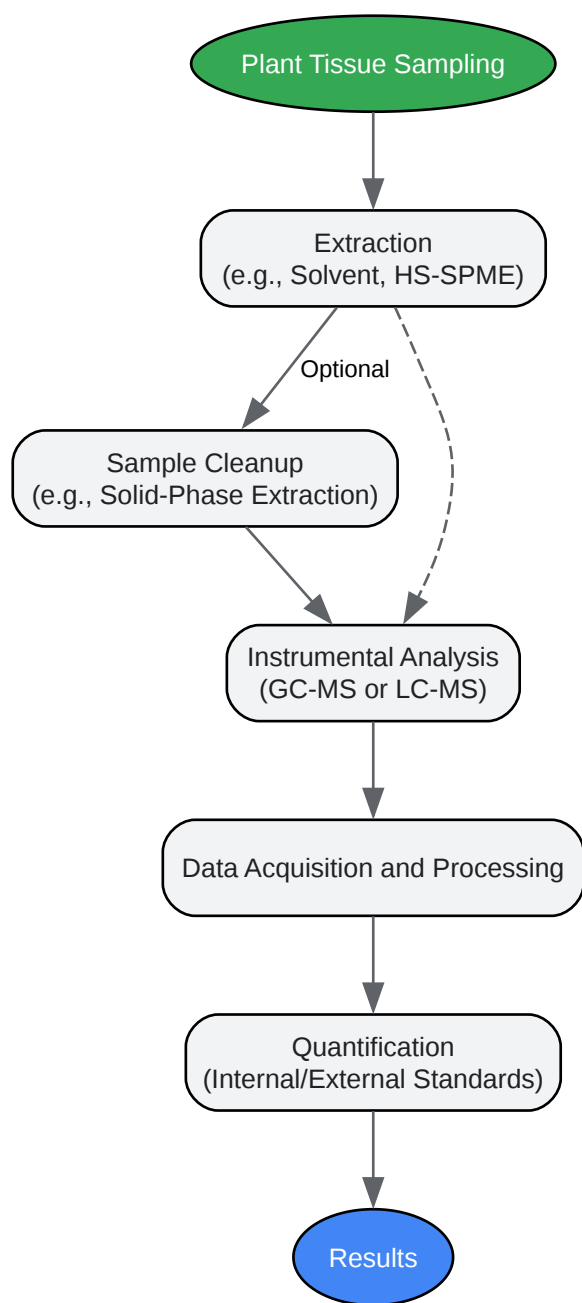
**Alpha-cyclocitral** is formed in plants through the oxidative cleavage of  $\beta$ -carotene. This process can occur either enzymatically, catalyzed by Carotenoid Cleavage Dioxygenases (CCDs), or non-enzymatically through the action of reactive oxygen species (ROS), such as singlet oxygen ( $^1O_2$ ), which is often generated under conditions of high light stress.[1]



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## References

- [1. Apocarotenoids Involved in Plant Development and Stress Response - PMC](#)  
[pmc.ncbi.nlm.nih.gov]
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